

SCR-1481B1 stability and storage conditions

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Compound of Interest

Compound Name: SCR-1481B1

Cat. No.: B15579585

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SCR-1481B1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **SCR-1481B1** (also known as Metatinib anhydrous). Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **SCR-1481B1**?

A1: Solid **SCR-1481B1** should be stored at 4°C in a tightly sealed container, away from moisture and light.^{[1][2]}

Q2: How should I store stock solutions of **SCR-1481B1**?

A2: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored in tightly sealed vials.^[3] For long-term storage, -80°C is recommended for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.^{[1][3]}

Q3: What is the stability of **SCR-1481B1** in aqueous solutions for in vivo experiments?

A3: For in vivo experiments, it is strongly recommended to prepare fresh solutions on the day of use.^[3] This suggests that the stability of **SCR-1481B1** in aqueous-based solutions may be limited.

Q4: In which solvents is **SCR-1481B1** soluble?

A4: **SCR-1481B1** is soluble in DMSO at concentrations of ≥ 100 mg/mL.^[1] For in vivo studies, it can be prepared in a solution of 10% DMSO and 90% corn oil, or 10% DMSO and 90% (20% SBE- β -CD in saline).^{[1][3]}

Q5: What should I do if I observe precipitation when preparing a solution of **SCR-1481B1**?

A5: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or lower than expected activity in cell-based assays.	1. Improper storage of stock solution, leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution. 3. Instability of the compound in the final assay medium.	1. Ensure stock solutions are stored at -80°C for long-term storage and have not exceeded the recommended storage duration of 6 months. [3] 2. Aliquot stock solutions after preparation to minimize freeze-thaw cycles.[3] 3. Prepare fresh dilutions in your cell culture medium for each experiment.
Precipitation of the compound in the stock solution or final dilution.	1. The solubility limit has been exceeded. 2. The compound is less soluble in the final buffer or medium. 3. The stock solution has been stored for an extended period at a suboptimal temperature.	1. Review the solubility information. For aqueous solutions, the use of a co-solvent like DMSO is necessary.[1][3] 2. If precipitation occurs in the final dilution, consider using a carrier solvent or a different formulation, such as the one with SBE- β -CD for in vivo studies.[1][3] Gentle warming or sonication may also help.[3] 3. Use a freshly prepared stock solution or one that has been stored correctly at -80°C.[3]

Variability in in vivo efficacy studies.	1. Degradation of the compound in the dosing solution. 2. Inconsistent formulation preparation.	1. Always prepare the dosing solution fresh on the day of use. [3] 2. Follow the preparation protocol precisely, ensuring all components are fully dissolved. If using a suspension, ensure it is homogenous before each administration.
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Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Additional Notes
Solid	4°C	Up to 6 months (as a general guideline for bioactive chemicals)	Store in a tightly sealed container, protected from moisture and light. [1] [2]
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Keep vials tightly sealed and protected from moisture. [1] [3]
Stock Solution in DMSO	-80°C	Up to 6 months	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles. Keep vials tightly sealed and protected from moisture. [1] [3]
Working Solution for In Vivo Studies	N/A	Use immediately	It is recommended to prepare fresh solutions on the day of use. [3]

Experimental Protocols

Protocol for Preparation of **SCR-1481B1** Stock Solution (10 mM in DMSO)

- Preparation: Allow the vial of solid **SCR-1481B1** to equilibrate to room temperature for at least 60 minutes before opening.
- Weighing: Accurately weigh the desired amount of **SCR-1481B1** powder.
- Dissolution: Add the appropriate volume of newly opened, anhydrous DMSO to the solid compound to achieve a final concentration of 10 mM.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for up to 6 months.

Representative Protocol for Stability-Indicating HPLC-UV Method

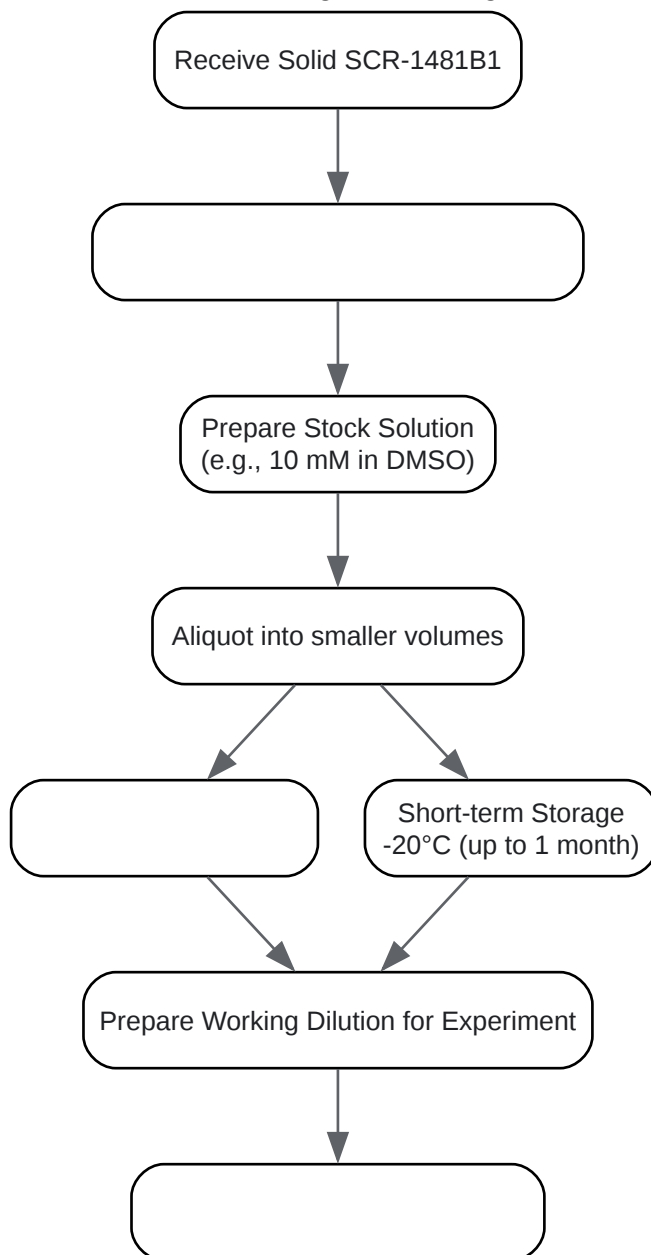
Disclaimer: The following is a representative protocol based on methods used for other tyrosine kinase inhibitors, as a specific validated method for **SCR-1481B1** is not publicly available. This protocol should be fully validated by the end-user.

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of acetonitrile and a buffer such as 10 mM potassium phosphate at a pH of approximately 4.6.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength determined by the UV spectrum of **SCR-1481B1**.
 - Injection Volume: 10-20 µL.

- Forced Degradation Study:
 - Acidic Conditions: Incubate **SCR-1481B1** solution in 0.1 M HCl at 60°C.
 - Basic Conditions: Incubate **SCR-1481B1** solution in 0.1 M NaOH at 60°C.
 - Oxidative Conditions: Incubate **SCR-1481B1** solution in 3% H₂O₂ at room temperature.
 - Thermal Conditions: Expose solid **SCR-1481B1** to 60°C.
 - Photolytic Conditions: Expose **SCR-1481B1** solution to UV light.
- Sample Analysis: At specified time points, withdraw samples, neutralize if necessary, and dilute to the appropriate concentration with the mobile phase. Analyze by HPLC-UV to determine the percentage of degradation and identify any degradation products.

Visualizations

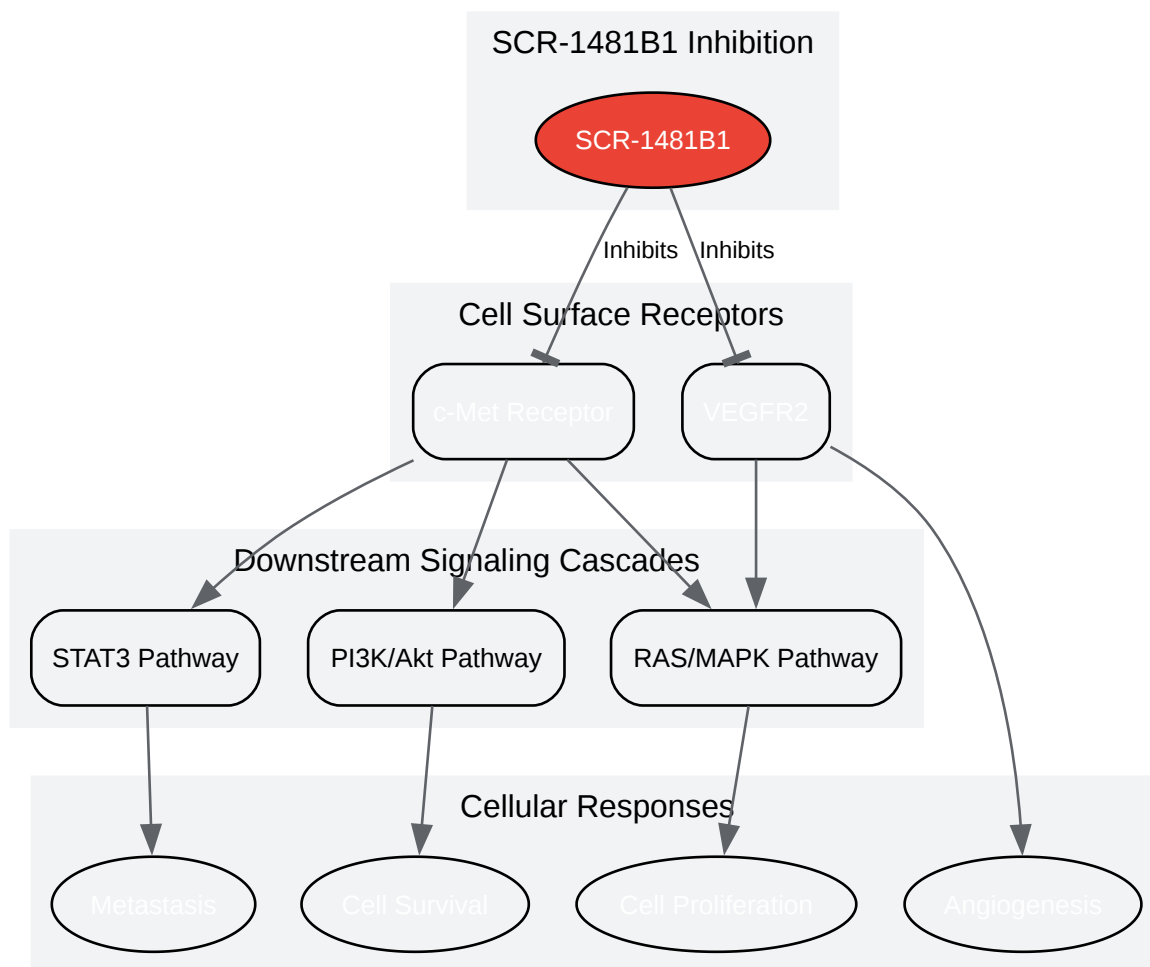
SCR-1481B1 Handling and Storage Workflow



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Caption: Workflow for handling and storing **SCR-1481B1**.

SCR-1481B1 Mechanism of Action

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Caption: Inhibition of c-Met and VEGFR2 signaling by **SCR-1481B1**.

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